

Application Notes and Protocols for In Vivo Rodent Studies with AA29504

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Compound of Interest

Compound Name: AA29504

Cat. No.: B1662351

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Introduction

AA29504 is a positive allosteric modulator (PAM) of γ -aminobutyric acid type A (GABAA) receptors, exhibiting a more pronounced effect on δ -subunit containing extrasynaptic receptors. [1][2] As a close analog of the KCNQ potassium channel opener retigabine, **AA29504** has demonstrated anxiolytic-like effects and an impact on motor coordination in preclinical rodent models. [1][3] These properties make it a valuable research tool for investigating the role of GABAergic signaling in various physiological and pathological processes.

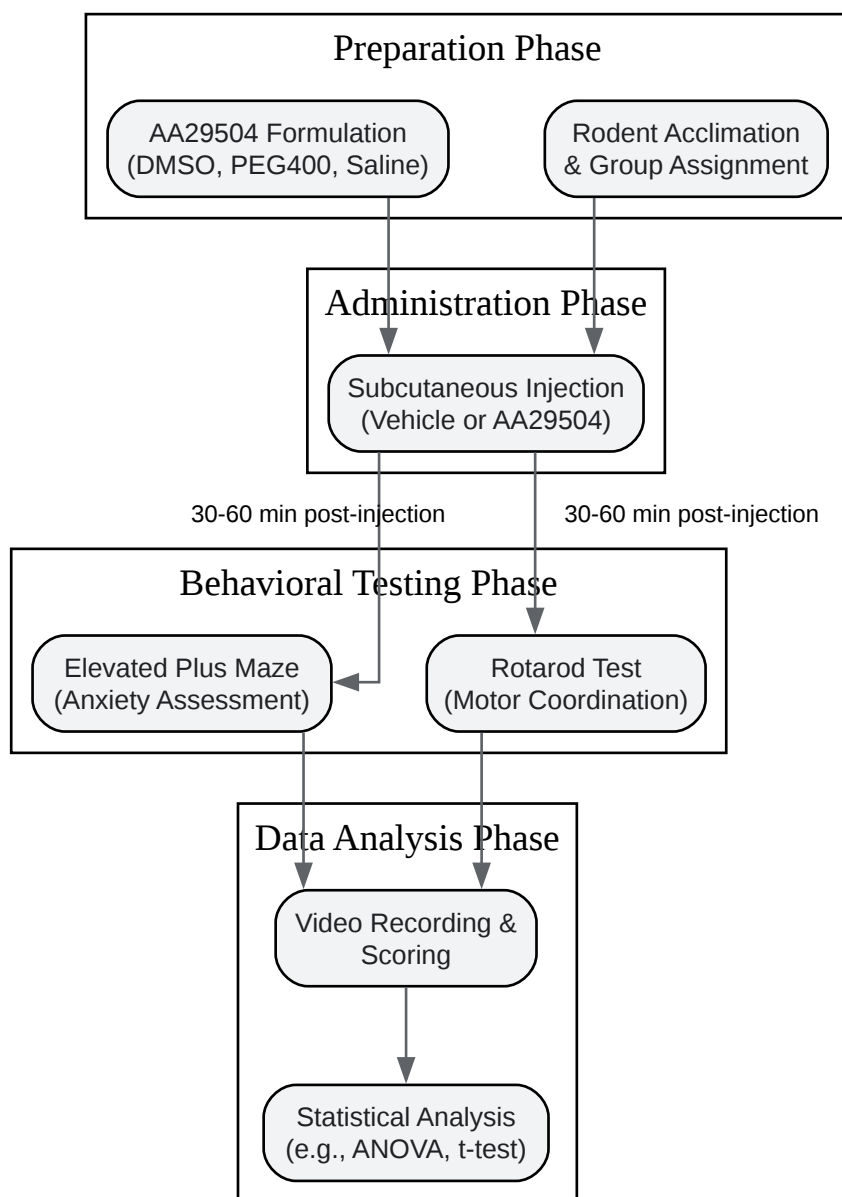
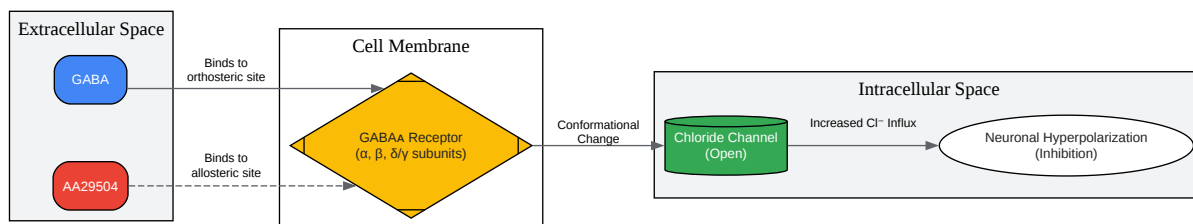
This document provides detailed application notes and protocols for the preparation and in vivo administration of **AA29504** in rodents, along with methodologies for assessing its pharmacological effects on anxiety and motor coordination.

Chemical Properties

Property	Value	Reference
Chemical Name	[2-amino-4-(2,4,6-trimethylbenzylamino)-phenyl]-carbamic acid ethyl ester	[1]
Molecular Formula	C ₁₉ H ₂₅ N ₃ O ₂	[4]
Molecular Weight	327.42 g/mol	[4]
CAS Number	945828-50-2	[4]
Solubility	Soluble in DMSO	MedChemExpress Product Information

Mechanism of Action & Signaling Pathway

AA29504 acts as a positive allosteric modulator of GABAA receptors, which are ligand-gated ion channels permeable to chloride ions (Cl⁻). The binding of GABA to its receptor is enhanced by **AA29504**, leading to an increased influx of Cl⁻ into the neuron. This hyperpolarizes the cell, making it less likely to fire an action potential, thus resulting in neuronal inhibition. **AA29504** is proposed to bind to an allosteric site at the transmembrane β⁺/α⁻ interface of the GABAA receptor.[2]



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References

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